

Personal protective equipment for handling Furyl hydroxymethyl ketone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furyl hydroxymethyl ketone

Cat. No.: B046300

[Get Quote](#)

Essential Safety and Handling Guide for Furyl Hydroxymethyl Ketone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Furyl hydroxymethyl ketone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Compound Name	Furyl hydroxymethyl ketone
Synonyms	1-(furan-2-yl)-2-hydroxyethanone, 2-Hydroxyacetyl furan
CAS Number	17678-19-2
Molecular Formula	C ₆ H ₆ O ₃
Molecular Weight	126.11 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

Furyl hydroxymethyl ketone is considered a hazardous substance. Based on data for the closely related compound 2-furyl methyl ketone, it should be handled with utmost care. The primary hazards include potential moderate flammability and irritation to the skin and eyes.[1] Inhalation and ingestion are also potential routes of exposure that must be avoided.

Summary of Required Personal Protective Equipment:

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible.
Skin Protection	- Gloves: Butyl or nitrile rubber gloves are recommended for handling ketones.[2][3] Ensure gloves are of a suitable thickness and are inspected before use. - Lab Coat: A flame-resistant lab coat should be worn. - Footwear: Closed-toe shoes are mandatory.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a fume hood or if vapors/aerosols are likely to be generated.[4]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Ventilation: All handling of **Furyl hydroxymethyl ketone** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5]
- Eyewash and Safety Shower: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[4]

2. Pre-Handling Checklist:

- Confirm availability and proper functioning of all required PPE.

- Ensure the chemical fume hood is operational.
- Locate the nearest fire extinguisher, spill kit, and first aid station.
- Review the Safety Data Sheet (SDS) for **Furyl hydroxymethyl ketone** and any other chemicals being used in the procedure.

3. Handling Protocol:

- Donning PPE: Put on all required PPE before entering the designated handling area.
- Transferring the Chemical:
 - Use a chemical-resistant spatula or scoop for solids.
 - For liquids, use a calibrated pipette or a graduated cylinder.
 - Avoid creating dust or aerosols.
- During the Experiment:
 - Keep all containers with **Furyl hydroxymethyl ketone** tightly sealed when not in use.
 - Work with the smallest quantity of the chemical necessary for the experiment.
 - Avoid contact with skin, eyes, and clothing.^[4]
 - Do not eat, drink, or smoke in the laboratory.
- Post-Handling:
 - Thoroughly clean the work area with an appropriate solvent.
 - Wash hands and any exposed skin with soap and water after removing gloves.

4. Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.^[5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.

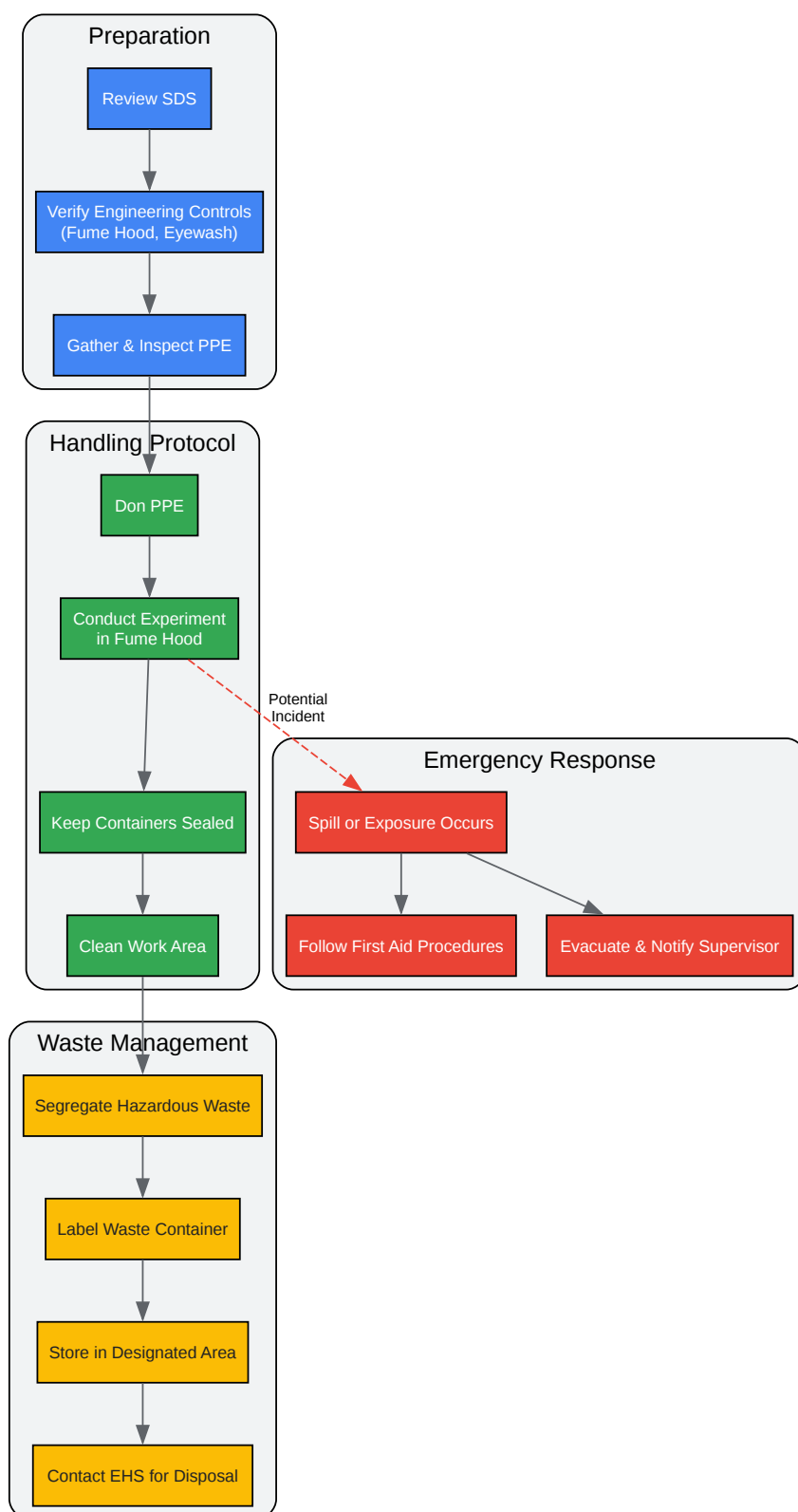
Disposal Plan

All waste containing **Furyl hydroxymethyl ketone** must be treated as hazardous waste.

- Waste Collection:
 - Collect all liquid and solid waste in separate, clearly labeled, and sealed containers.
 - Do not mix with other incompatible waste streams.
- Container Labeling:
 - Label waste containers with "Hazardous Waste," the full chemical name ("**Furyl hydroxymethyl ketone**"), and the associated hazards (e.g., "Flammable," "Irritant").
- Storage:

- Store waste containers in a designated, well-ventilated, and secondary containment area away from heat and ignition sources.
- Disposal:
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Logical Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Furyl hydroxymethyl ketone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Furyl hydroxymethyl ketone | 17678-19-2 [smolecule.com]
- 2. shop.dqeready.com [shop.dqeready.com]
- 3. Gloves, Butyl Rubber | Flinn Scientific [flinnsci.com]
- 4. biosynth.com [biosynth.com]
- 5. chemicea.com [chemicea.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Furyl hydroxymethyl ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046300#personal-protective-equipment-for-handling-furyl-hydroxymethyl-ketone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com